

Dialkyl Vinyl Phosphonate Monomers: A Technical Guide to Chemical Properties and Polymerization

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of dialkyl vinyl phosphonate monomers, a class of compounds of significant interest for the development of advanced materials with applications in flame retardancy, biomaterials, and drug delivery. This document details their synthesis, reactivity, polymerization behavior, and key physicochemical characteristics, presenting quantitative data in structured tables and outlining detailed experimental protocols.

Physicochemical Properties

Dialkyl vinyl phosphonates are organophosphorus compounds characterized by a vinyl group directly attached to a phosphonate moiety. The general structure consists of a phosphorus atom double-bonded to one oxygen atom, single-bonded to two alkoxy groups, and single-bonded to a vinyl group.

A summary of the key physical properties for two common examples, Dimethyl vinylphosphonate and Diethyl vinylphosphonate, is presented in Table 1.

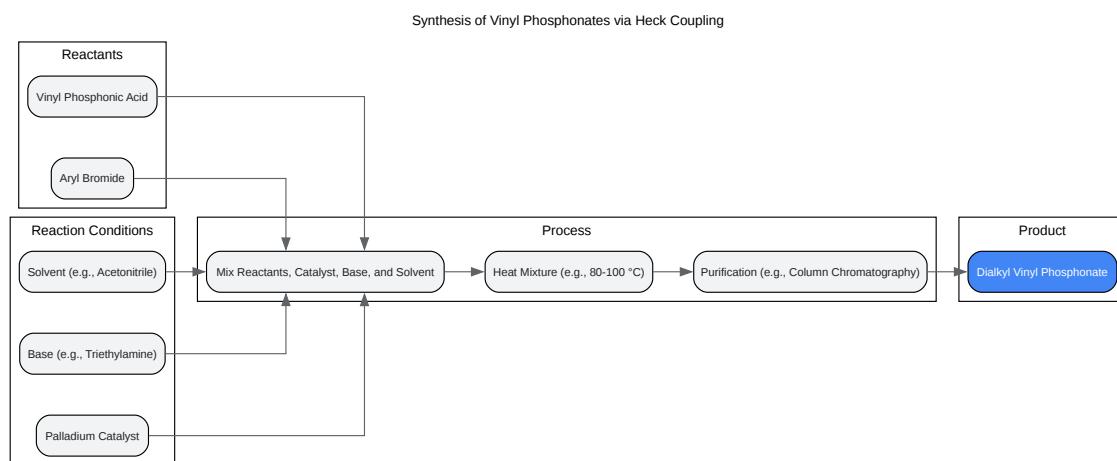
Property	Dimethyl vinylphosphonate	Diethyl vinylphosphonate
Linear Formula	<chem>CH2=CHPO(OCH3)2</chem>	<chem>CH2=CHPO(OCH2CH3)2</chem> [1]
CAS Number	4645-32-3	682-30-4 [1]
Molecular Weight	136.09 g/mol	164.14 g/mol [1]
Boiling Point	197-202 °C	202 °C [1]
Density	1.146 g/mL at 20 °C	1.068 g/mL at 25 °C [1]
Refractive Index (n ₂₀ /D)	1.430-1.435	1.429 [1]

Synthesis of Dialkyl Vinyl Phosphonate Monomers

Several synthetic routes to dialkyl vinyl phosphonate monomers have been developed, with the most common methods being the Michaelis-Arbuzov and Michaelis-Becker reactions. A straightforward and economical method involves the copper nanoparticle-catalyzed hydrophosphorylation of aliphatic alkynes.[\[2\]](#) More recently, Heck coupling between vinyl phosphonic acid and aryl bromide compounds has been demonstrated as a reliable method for synthesizing a diverse range of these monomers.[\[3\]](#)

Illustrative Synthesis Workflow: Heck Coupling

The following diagram illustrates a generalized workflow for the synthesis of vinyl phosphonate monomers via a Heck coupling reaction.



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Caption: Generalized workflow for the synthesis of vinyl phosphonates.

Reactivity and Polymerization

Dialkyl vinyl phosphonates can undergo polymerization through various mechanisms, including free-radical, anionic, and rare-earth metal-mediated group-transfer polymerization (REM-GTP). [4][5] The choice of polymerization technique significantly influences the resulting polymer's molecular weight, polydispersity, and architecture.[5]

Free-Radical Polymerization

Free-radical polymerization of vinyl phosphonate monomers is often characterized by significant chain transfer reactions, which can lead to polymers with lower molecular weights and broader polydispersity.^{[5][6]} These transfer reactions can involve intramolecular hydrogen transfer from the phosphonate ester groups.^[7]

Experimental Protocol: Free-Radical Solution Polymerization of Diethyl Vinyl Phosphonate (DEVP)

- Materials: Diethyl vinyl phosphonate (DEVP), purified by vacuum distillation; Azobisisobutyronitrile (AIBN), recrystallized from methanol; Anhydrous solvent (e.g., toluene or dioxane).^[5]
- Procedure:
 - A solution of DEVP and AIBN in the anhydrous solvent is prepared in a reaction flask.^[4]
 - The mixture is degassed by several freeze-pump-thaw cycles.^[4]
 - The reaction flask is filled with an inert atmosphere (e.g., argon or nitrogen) and heated to a desired temperature (e.g., 60-80 °C) in an oil bath.^[4]
 - The polymerization is allowed to proceed for a set time (e.g., 12-24 hours).^[4]
 - The reaction is cooled to room temperature.^[4]
 - The polymer is precipitated by pouring the solution into a large volume of a non-solvent like methanol or hexane.^[4]
 - The polymer is collected by filtration, redissolved in a suitable solvent (e.g., THF), and reprecipitated to purify it.^[4]

Anionic Polymerization

Anionic polymerization of dialkyl vinyl phosphonates, typically initiated by organolithium compounds, allows for the synthesis of polymers with well-defined molecular weights and narrow molecular weight distributions.^{[4][8]}

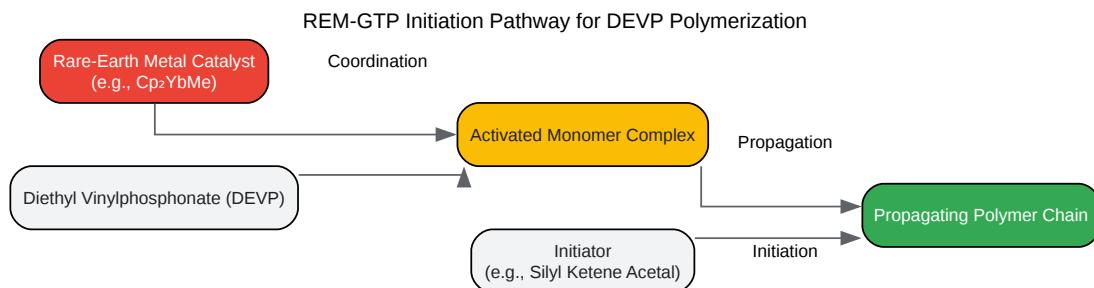
Experimental Protocol: Anionic Polymerization of DEVP

- Materials: Diethyl vinylphosphonate (DEVP), freshly distilled; Anhydrous tetrahydrofuran (THF); n-Butyllithium (n-BuLi) solution in hexanes; Anhydrous methanol; Argon or Nitrogen gas supply; Schlenk line and glassware.[4]
- Procedure:
 - All glassware is flame-dried under vacuum and cooled under an inert atmosphere.[4]
 - Anhydrous THF is transferred to the reaction flask via cannula.[4]
 - The reaction flask is cooled to -78 °C using a dry ice/acetone bath.[4]
 - A calculated amount of n-BuLi solution is added dropwise to the stirred THF.[4]
 - Freshly distilled DEVP is added dropwise to the initiator solution.[4]
 - The polymerization is allowed to proceed for a specified time (e.g., 1-4 hours) at -78 °C.[4]
 - The polymerization is terminated by the addition of a small amount of anhydrous methanol.[4]
 - The polymer is precipitated by pouring the reaction mixture into a large volume of a non-solvent (e.g., hexane or diethyl ether).[4]

Rare-Earth Metal-Mediated Group-Transfer Polymerization (REM-GTP)

REM-GTP is a living polymerization technique that provides excellent control over the polymer architecture, enabling the synthesis of block copolymers and polymers with specific end-group functionalities.[4] This method has been successfully used to synthesize high-molecular-weight poly(diethyl vinylphosphonate) (PDEVP).[9]

The following diagram illustrates the initiation pathway for REM-GTP of DEVP.



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Caption: Initiation and propagation in REM-GTP of DEVP.

Quantitative Polymerization Data

The polymerization method has a significant impact on the resulting polymer properties. Table 2 summarizes typical quantitative data for the polymerization of diethyl vinylphosphonate (DEVP) using different techniques.

Polymerization Method	Monomer to Initiator Ratio ([M]/[I])	Number-Average Molecular Weight (Mn) (g/mol)	Polydispersity Index (PDI)	Reference
Anionic Polymerization	50	8,200	1.10	[4]
Anionic Polymerization	100	16,400	1.15	[4]
Radical Polymerization	100	5,000	2.5	[4]
REM-GTP	200	32,800	1.05	[4]

Thermal Properties

Organophosphorus compounds generally exhibit good thermal and hydrolytic stabilities.^[6] The thermal stability of polymers derived from dialkyl vinyl phosphonates is an important characteristic, particularly for applications such as flame retardants. The degradation of these polymers can be influenced by the presence of the phosphorus-containing side chains. For instance, P–O–C bonds that may form during certain polymerization processes are more thermally labile than the phosphonate group itself and can lead to chain scission.^[7]

Spectroscopic Characterization

Standard spectroscopic techniques are used to characterize dialkyl vinyl phosphonate monomers and their corresponding polymers.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information about the proton environment in the molecule. The proton magnetic resonance spectra of diethyl vinylphosphonate and substituted vinylphosphonates have been studied in detail.^[10]

- ^{31}P NMR: Is particularly useful for characterizing phosphorus-containing compounds. The chemical shift provides information about the electronic environment of the phosphorus atom.[11]
- Infrared (IR) Spectroscopy: The IR spectra of dialkyl phosphonates show characteristic absorption bands for the P=O and P-H groups.

Solubility

The solubility of dialkyl vinyl phosphonate monomers and their polymers can be tuned by modifying the alkyl groups. For instance, the use of branched alkyl chains can significantly improve the solubility of the corresponding polymers.[11] Poly(ethylene alkyl phosphonate)s have shown excellent water solubility, making them potential substitutes for polyethylene glycol (PEG) in biomedical applications.[12]

Applications in Drug Development and Materials Science

The unique properties of polymers derived from dialkyl vinyl phosphonates make them promising candidates for various applications:

- Biomedical Applications: Their biocompatibility and potential for functionalization make them suitable for drug delivery systems, components for dental cements, and bone reconstruction. [4][9]
- Flame Retardants: The phosphorus content imparts flame-retardant properties to materials. [4]
- Polymer Electrolyte Membranes: These polymers are being explored for use in fuel cells.[4]

This guide provides a foundational understanding of the chemical properties of dialkyl vinyl phosphonate monomers. For more specific applications and advanced characterization, consulting the cited literature is recommended.

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